

# 3-Fluoro-5-hydroxybenzoic acid health and safety information

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## Compound of Interest

Compound Name: 3-Fluoro-5-hydroxybenzoic acid

Cat. No.: B1310673

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An In-depth Technical Guide on the Health and Safety of **3-Fluoro-5-hydroxybenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive health and safety information for **3-Fluoro-5-hydroxybenzoic acid** (CAS No. 860296-12-4). Due to the limited availability of detailed experimental data for this specific compound, this guide also includes information on its isomers for comparative purposes and to offer a broader understanding of the potential hazards associated with this class of compounds. All professionals handling this chemical should supplement this information with their institution's specific safety protocols and conduct a thorough risk assessment before use.

## Chemical Identification and Physical Properties

### 1.1. 3-Fluoro-5-hydroxybenzoic acid

Property	Value	Source
CAS Number	860296-12-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> FO <sub>3</sub>	<a href="#">[4]</a>
Molecular Weight	156.11 g/mol	<a href="#">[4]</a>
Physical Form	White to off-white solid	<a href="#">[4]</a>
Storage Temperature	Room Temperature	<a href="#">[4]</a>

## 1.2. Physical Properties of Isomeric Compounds (for reference)

Compound	Melting Point	Boiling Point	Density
3-Fluoro-4-hydroxybenzoic acid	154-158 °C	311.9±27.0 °C (Predicted)	1.492±0.06 g/cm <sup>3</sup> (Predicted)
4-Hydroxybenzoic acid	213 - 217 °C	Not available	1.4041 g/cm <sup>3</sup>

## Hazard Identification and Classification

### 2.1. GHS Classification of 3-Fluoro-5-hydroxybenzoic acid

Hazard Class	Category	GHS Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Acute toxicity, Inhalation	4	H332: Harmful if inhaled
Specific target organ toxicity	3	H335: May cause respiratory irritation

Signal Word: Warning [\[4\]](#)

## 2.2. GHS Pictograms

Caption: GHS Pictograms for **3-Fluoro-5-hydroxybenzoic acid**.

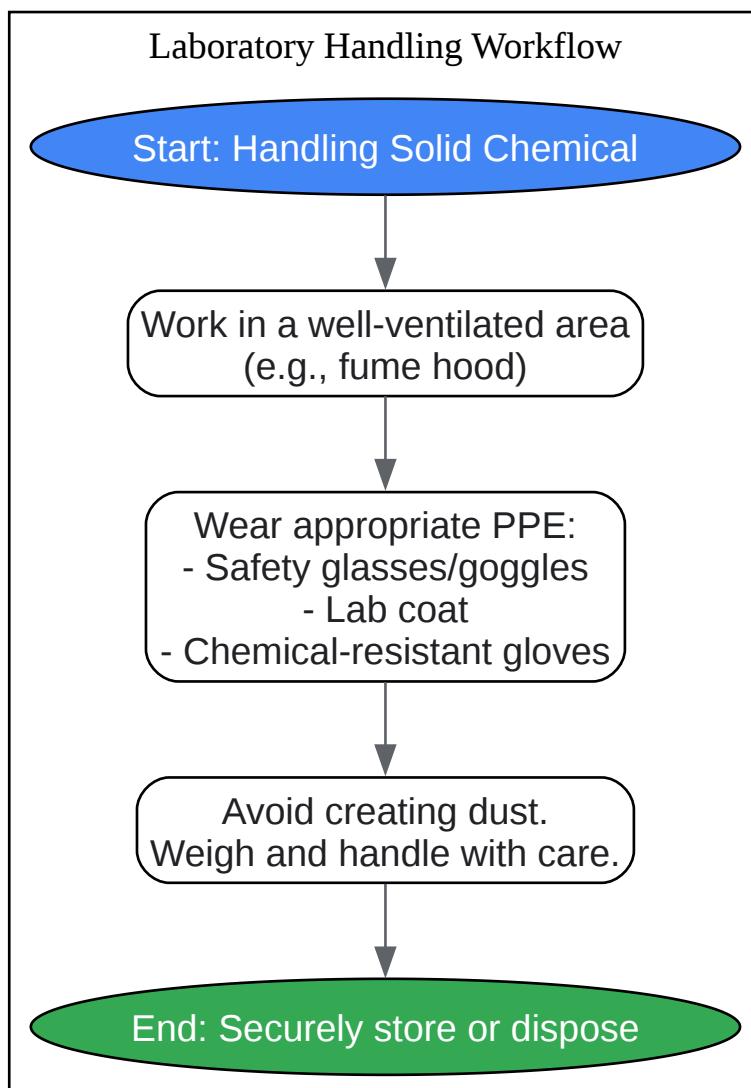
## 2.3. Hazard and Precautionary Statements[4]

Type	Code	Statement
Hazard	H302	Harmful if swallowed.
Hazard	H315	Causes skin irritation.
Hazard	H319	Causes serious eye irritation.
Hazard	H332	Harmful if inhaled.
Hazard	H335	May cause respiratory irritation.
Precautionary	P280	Wear protective gloves/protective clothing/eye protection/face protection.
Precautionary	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Precautionary	P310	Immediately call a POISON CENTER or doctor/physician.

## Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **3-Fluoro-5-hydroxybenzoic acid**.

### 3.1. Personal Protective Equipment (PPE) and Engineering Controls



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Caption: General workflow for handling hazardous solid chemicals.

### 3.2. Storage Recommendations

Store in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[4]</sup> The recommended storage temperature is room temperature.<sup>[4]</sup>

## Toxicological Information

Detailed toxicological studies on **3-Fluoro-5-hydroxybenzoic acid** are not readily available in the public domain. The GHS classification suggests that the primary toxicological concerns are

acute toxicity upon ingestion and inhalation, as well as irritation to the skin, eyes, and respiratory system.[\[4\]](#)

## First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Experimental Protocols

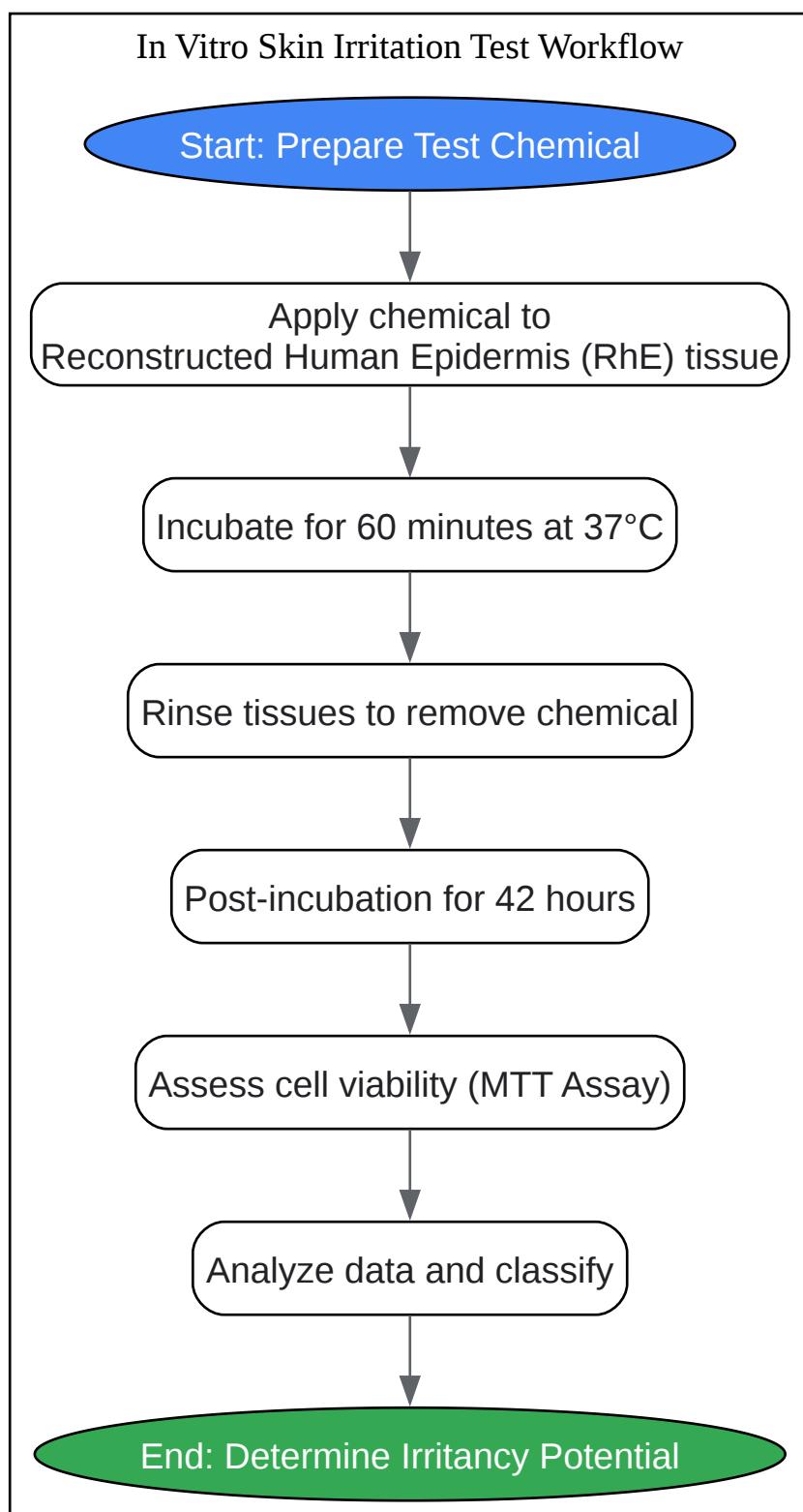
As specific experimental safety studies for **3-Fluoro-5-hydroxybenzoic acid** are not available, a representative, generalized protocol for assessing the skin irritation potential of a chemical is provided below. This is based on standard OECD guidelines.

### 6.1. In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

Objective: To assess the skin irritation potential of a test chemical by measuring its cytotoxic effect on a reconstructed human epidermis model.

**Methodology:**

- Preparation of the Test Chemical: Prepare a solution or suspension of **3-Fluoro-5-hydroxybenzoic acid** in a suitable solvent.
- Tissue Culture: Use commercially available reconstructed human epidermis tissues.
- Application of the Test Chemical: Apply a defined amount of the prepared chemical to the surface of the epidermis tissue.
- Incubation: Incubate the treated tissues for a specified period (e.g., 60 minutes) at 37°C.
- Rinsing: After incubation, thoroughly rinse the tissues to remove the test chemical.
- Post-incubation: Transfer the tissues to fresh medium and incubate for a further period (e.g., 42 hours).
- Viability Assessment: Assess cell viability using a quantitative method, typically the MTT assay. In this assay, viable cells convert the yellow MTT tetrazolium salt into a purple formazan product.
- Data Analysis: The amount of formazan produced is measured spectrophotometrically. The percentage of viable cells in the treated tissues is calculated relative to negative controls.
- Classification: If the mean tissue viability is reduced to  $\leq 50\%$  of the negative control, the chemical is classified as a skin irritant.



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Caption: A generalized workflow for an in vitro skin irritation test.

## Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable local, state, and federal regulations. Do not allow it to enter drains or waterways.

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